

# Unveiling the Transcriptomic Landscape: A Comparative Guide to Aschantin-Treated Cells

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## Compound of Interest

Compound Name: *Aschantin*

Cat. No.: *B080573*

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For researchers, scientists, and drug development professionals, this guide provides an objective comparison of the transcriptomic effects of **Aschantin** (Astaxanthin) on various cell types. It summarizes key experimental findings, presents quantitative data for easy interpretation, and details the underlying methodologies.

Recent transcriptomic studies have illuminated the diverse molecular impacts of **Aschantin**, a potent antioxidant carotenoid, across different biological systems. This guide synthesizes findings from multiple studies to offer a comparative overview of its effects on gene expression, with a focus on key signaling pathways implicated in cellular health and disease.

## Quantitative Transcriptomic Data Summary

The following tables summarize the differentially expressed genes (DEGs) in cells treated with **Aschantin** compared to control conditions. These datasets provide a quantitative look at the genetic reprogramming induced by **Aschantin**.

Table 1: Differentially Expressed Genes in *C. elegans* Treated with Astaxanthin (20 µg/mL) for 6 days.<sup>[1]</sup>

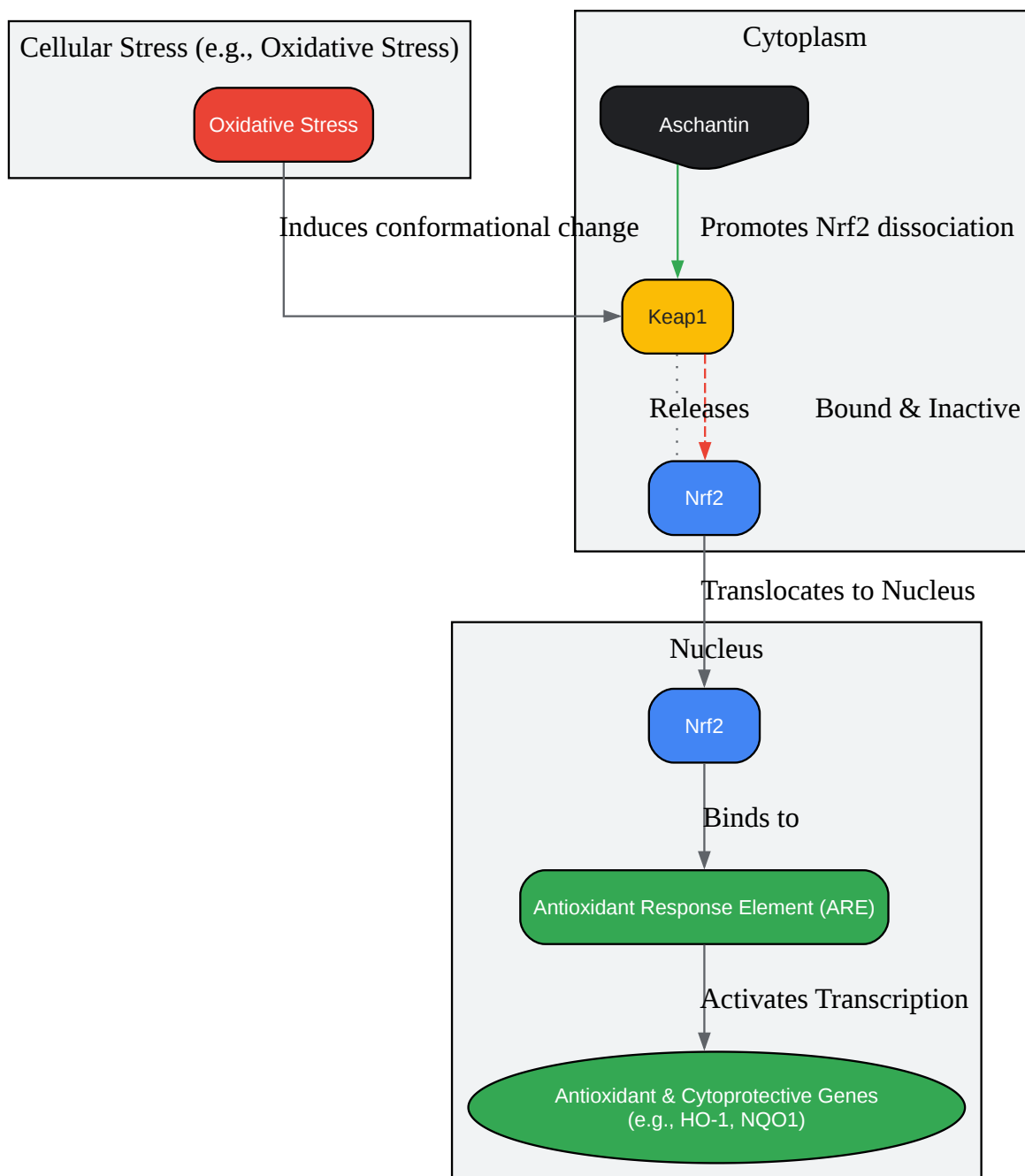
Gene Symbol	Description	log2(Fold Change)	p-value
Upregulated Genes			
cyp-35B1	Cytochrome P450 family 35 subfamily B member 1	2.58	< 0.05
ugt-29	UDP-glucuronosyltransferase family 29	2.32	< 0.05
hsp-16.41	Heat shock protein 16.41	2.15	< 0.05
gst-4	Glutathione S-transferase 4	1.89	< 0.05
sod-3	Superoxide dismutase 3	1.58	< 0.05
Downregulated Genes			
fat-7	Fatty acid desaturase	-2.11	< 0.05
lip1-4	Lipase-4	-1.98	< 0.05
ins-7	Insulin-like peptide 7	-1.76	< 0.05
daf-28	Insulin-like peptide 28	-1.65	< 0.05

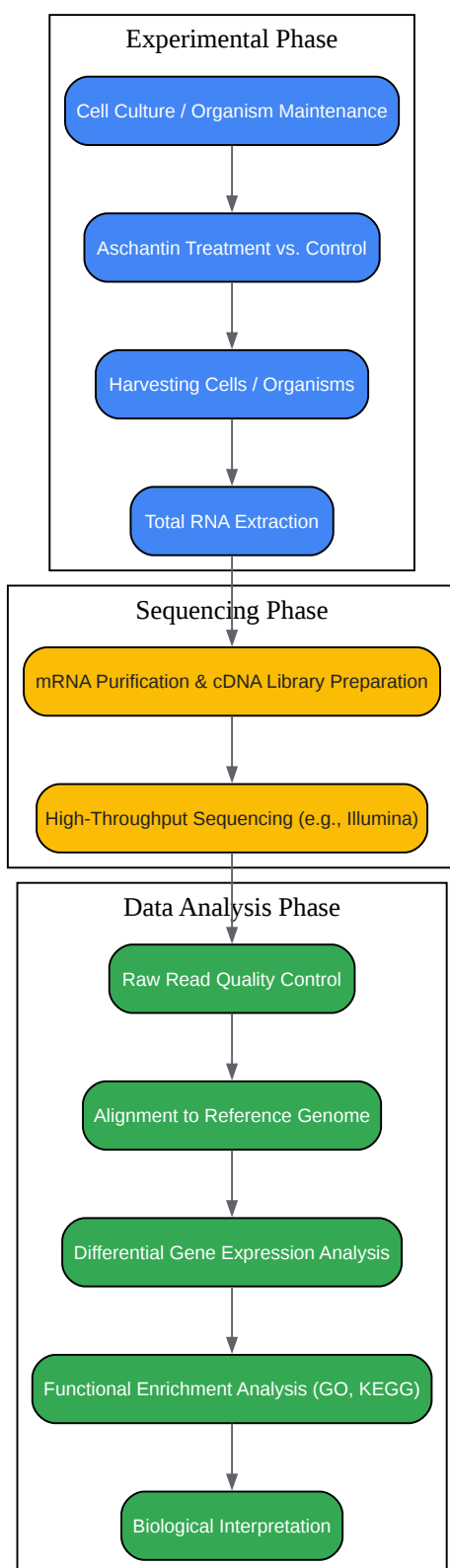
Table 2: Modulation of Wnt/ $\beta$ -catenin Pathway Genes by Astaxanthin in H. pylori-infected Human Gastric Epithelial Cells.[2]

Gene Symbol	Gene Name	Function in Wnt/ $\beta$ -catenin Pathway	Effect of H. pylori Infection (log2FC)	Effect of Astaxanthin Treatment (log2FC)
PORCN	Porcupine O-acyltransferase	Wnt protein activator	Upregulated	Downregulated
SMOX	Spermine Oxidase	Positive regulator	Upregulated	Downregulated
BAMBI	BMP And Activin Membrane Bound Inhibitor	Negative modulator	Downregulated	Upregulated
SMAD4	SMAD Family Member 4	Negative modulator	Downregulated	Upregulated
FOSL1	Fos-like 1	$\beta$ -catenin effector	Upregulated	Downregulated
MYC	MYC Proto-Oncogene	$\beta$ -catenin effector	Upregulated	Downregulated

## Key Signaling Pathways Modulated by Aschantin

**Aschantin** has been shown to influence several critical signaling pathways. The diagrams below, generated using Graphviz, illustrate the key molecular interactions within these pathways and how **Aschantin** treatment modulates them.





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## References

- 1. Astaxanthin Induces Transcriptomic Responses Associated with Lifespan Extension in *Caenorhabditis elegans* - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Inhibitory Effect of Astaxanthin on Gene Expression Changes in *Helicobacter pylori*-Infected Human Gastric Epithelial Cells - PMC [pmc.ncbi.nlm.nih.gov]
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